Topic: Preparation of Galactose-Displaying Glycan Arrays via Click Chemistry

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Propargyl-PEG5-beta-D-galactose*
Cat. No.:	*B12282522*

Get Quote

Abstract

Glycan arrays have become indispensable tools in glycobiology, enabling the high-throughput analysis of carbohydrate-protein interactions that are central to health and disease.[1][2][3] This guide provides a comprehensive framework for the fabrication of galactose-displaying glycan arrays utilizing the robust and versatile "click chemistry" platform. We detail two primary methodologies: the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) and the metal-free Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).[4][5][6] These protocols are designed for researchers, scientists, and drug development professionals, offering step-by-step instructions from surface preparation and synthesis of clickable galactose derivatives to immobilization, validation, and troubleshooting. By explaining the causality behind experimental choices, this document serves as both a practical protocol and an educational resource for constructing reliable and sensitive tools for glycomic research.

Introduction: The Power of Glycan Arrays and Click Chemistry

The surfaces of cells are decorated with a dense and complex layer of glycans, which mediate a vast array of biological processes, including cell-cell recognition, immune responses, and

© 2026 BenchChem. All rights reserved.

pathogen invasion.[1][7] Glycan microarrays, which present a multitude of defined carbohydrate structures on a solid support, allow for the systematic interrogation of these interactions.[8][9][10] Galactose, as a terminal monosaccharide on many important glycoconjugates, is a frequent recognition motif for a variety of lectins and antibodies, making galactose-specific arrays highly valuable for diagnostics and therapeutic development.[2][3]

Traditional methods for immobilizing glycans can sometimes lack efficiency, orientation control, or stability. Click chemistry offers a powerful alternative, characterized by its high efficiency, specificity, and biocompatibility.[11][12][13] The formation of a stable triazole linkage between an azide and an alkyne proceeds reliably under mild aqueous conditions, making it ideal for working with sensitive biomolecules like carbohydrates.[4][14] This guide focuses on harnessing this chemistry to covalently attach galactose derivatives to array surfaces, creating a robust platform for studying galectin biology, profiling anti-glycan antibodies, and screening for novel therapeutic agents.

Principle of the Method: Covalent Immobilization via Bio-orthogonal Ligation

The core of this methodology is the creation of a covalent bond between a functionalized glass slide and a modified galactose molecule. One component bears an alkyne group, and the other an azide. The "click" reaction forms an irreversible triazole ring, tethering the glycan to the surface.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The CuAAC reaction is the gold standard for click chemistry, prized for its speed and high yields.[13][15] It utilizes a copper(I) catalyst to dramatically accelerate the cycloaddition of a terminal alkyne and an azide, exclusively forming the 1,4-disubstituted triazole product.[13] While highly efficient, the potential cytotoxicity of copper requires careful control and removal, especially if the arrays are to be used with live cells.[14][16]

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

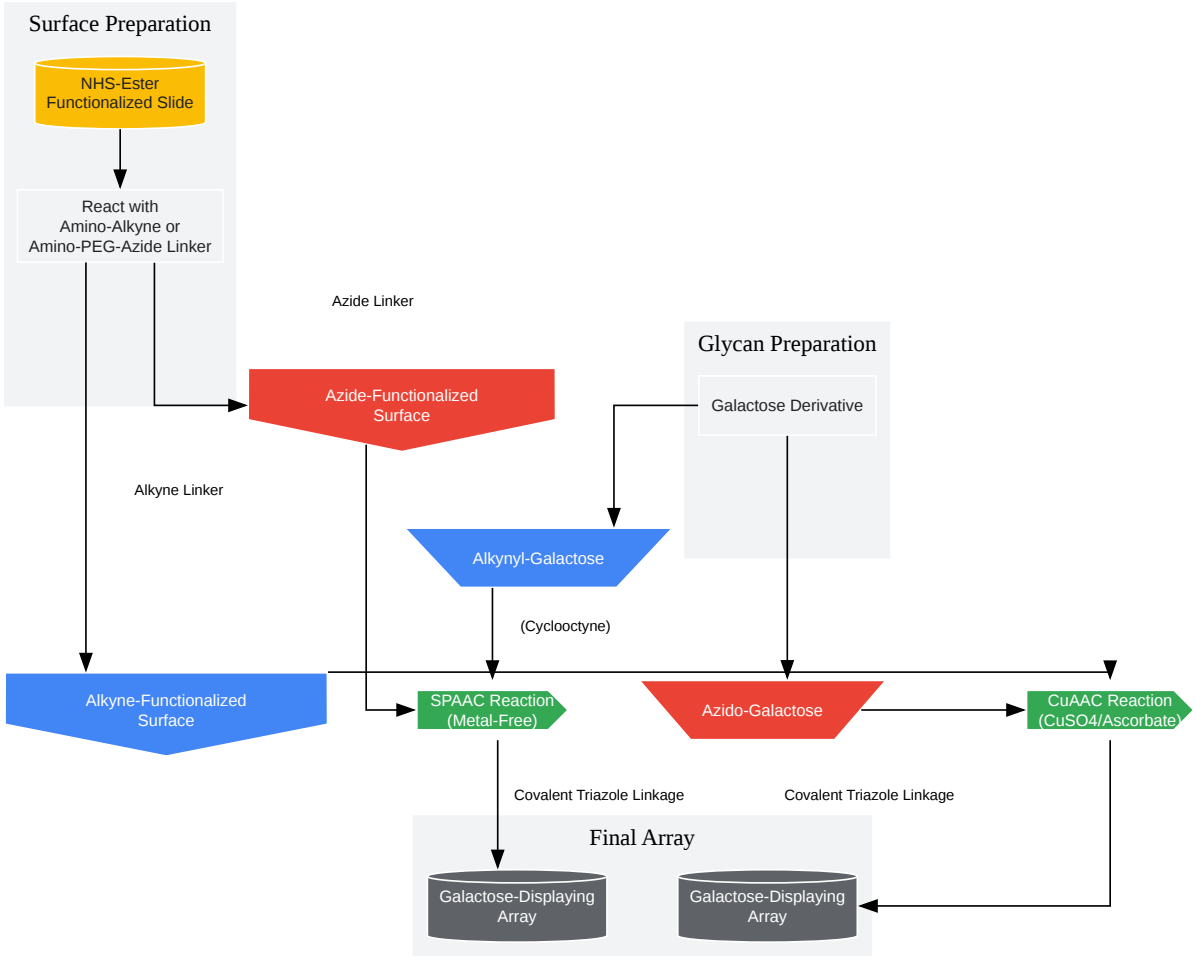
SPAAC is a metal-free alternative that leverages the high ring strain of a cyclooctyne derivative (e.g., DBCO, BCN) to react with an azide.[5][6] The release of this strain provides the

© 2026 BenchChem. All rights reserved.

thermodynamic driving force for the reaction, eliminating the need for a potentially toxic metal catalyst.[17][18] This makes SPAAC exceptionally well-suited for applications in biological systems where metal contamination is a concern.[18][19] The trade-off can be slower reaction kinetics compared to CuAAC and the need for more synthetically complex cyclooctyne reagents.[6]

Below is a diagram illustrating the two distinct click chemistry pathways for glycan immobilization.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Overall workflow for glycan array fabrication via click chemistry.

© 2026 BenchChem. All rights reserved.

Materials and Reagents

This section provides a general list. Specific manufacturers and catalog numbers should be determined by the end-user based on availability and quality requirements.

© 2026 BenchChem. All rights reserved.

Category	Item	Purpose
Array Substrates	N-hydroxysuccinimide (NHS) Ester-activated glass slides	Activated surface for initial linker attachment.[20][21][22]
Alkyne or Azide functionalized slides	Pre-activated slides for direct glycan coupling.	
Galactose Derivatives	Azide-functionalized galactose (e.g., 3-azidopropyl-β-D-galactopyranoside)	Glycan component for CuAAC or SPAAC.[23]
Alkyne-functionalized galactose (e.g., propargyl-β-D-galactopyranoside)	Glycan component for CuAAC.	
Cyclooctyne-functionalized galactose (e.g., DBCO-Gal)	Glycan component for SPAAC.[24][25]	
Click Chemistry Reagents	Copper(II) Sulfate Pentahydrate ($CuSO_4 \cdot 5H_2O$)	Copper source for CuAAC.[11][14]
Sodium Ascorbate	Reducing agent for Cu(I) generation in CuAAC.[13][14]	
Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)	Copper-stabilizing ligand for CuAAC.	
Buffers & Solvents	Phosphate-Buffered Saline (PBS), pH 7.4	General washing and reaction buffer.
Sodium Phosphate Buffer, pH 8.5	Buffer for NHS-ester coupling reactions.	
Dimethyl Sulfoxide (DMSO), Anhydrous	Solvent for dissolving glycans and reagents.	
Ethanolamine or Glycine solution	Blocking unreacted NHS-ester groups.	
Blocking & Assay	Bovine Serum Albumin (BSA), globulin-free	Blocking agent to prevent non-specific binding.[26]

© 2026 BenchChem. All rights reserved.

Fluorescently labeled lectin (e.g., FITC-RCA$_{120}$)	Positive control for validating galactose display.
Tween-20	Detergent for washing steps.

Experimental Protocols

Safety Precaution: Always wear appropriate personal protective equipment (PPE), including safety goggles, lab coat, and gloves. Handle all chemicals in a well-ventilated fume hood. Piranha solution is extremely corrosive and reactive and must be handled with extreme caution. [21]

Protocol 1: Preparation of Alkyne-Functionalized Slides

This protocol describes the functionalization of a common starting material, the NHS-ester slide, to prepare it for click chemistry.

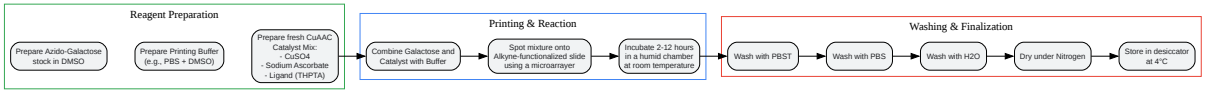
- Prepare Reagents:
  - Linker Solution: Dissolve propargylamine (or a suitable amino-alkyne linker) in sodium phosphate buffer (0.1 M, pH 8.5) to a final concentration of 50 mM.
  - Blocking Solution: Prepare a 50 mM solution of ethanolamine in PBS.
  - Wash Buffers: Prepare PBS and PBS with 0.05% Tween-20 (PBST).
- Reaction Setup:
  - Place NHS-ester slides in a slide staining jar.
  - Add the linker solution, ensuring the entire surface of the slides is covered.
  - Incubate for 2-4 hours at room temperature in a humid chamber to prevent evaporation.
- Washing and Blocking:
  - Decant the linker solution and wash the slides thoroughly by immersing them in deionized water (3x), followed by PBS (2x).

© 2026 BenchChem. All rights reserved.

- Immerse the slides in the blocking solution for 1 hour at room temperature to quench any unreacted NHS-ester groups.[27]
- Wash the slides again with deionized water (3x) and finally with ethanol.
- Dry the slides under a gentle stream of nitrogen or argon gas.
- Store the alkyne-functionalized slides in a desiccator at 4°C until use.

Protocol 2: Immobilization of Azido-Galactose via CuAAC

This protocol details the spotting of an azide-modified galactose onto the prepared alkyne-functionalized surface.



Click to download full resolution via product page

Caption: Step-by-step workflow for the CuAAC immobilization protocol.

- Prepare Printing Solution:
  - Prepare a 1 mM stock solution of azido-galactose in anhydrous DMSO.
  - In a microcentrifuge tube, prepare the final printing solution immediately before use. For a 100 µL final volume:
    - 50 µL PBS
    - 30 µL DMSO

© 2026 BenchChem. All rights reserved.

- 10 µL Azido-galactose stock (final concentration 100 µM)
- 10 µL of freshly prepared 10x CuAAC catalyst mix (10 mM $CuSO_4$, 50 mM Sodium Ascorbate, 50 mM THPTA in water).

- Microarray Printing:
  - Transfer the printing solution to a 384-well plate.
  - Using a robotic microarrayer, print the solution onto the alkyne-functionalized slides. Print each glycan in replicate (e.g., 4-6 spots) to ensure statistical robustness. Include negative control spots (printing buffer only).
- Incubation and Washing:
  - Place the printed slides in a humid chamber and incubate at room temperature for 2-12 hours.
  - After incubation, wash the slides sequentially with PBST (2x), PBS (2x), and deionized water (2x).
  - Dry the slides under a gentle stream of nitrogen and store them in a desiccator at 4°C. The arrays are typically stable for several months.[10]

Protocol 3: Immobilization of Cyclooctyne-Galactose via SPAAC

This protocol is for the metal-free conjugation of a DBCO-functionalized galactose onto an azide-functionalized slide (prepared similarly to Protocol 1, but using an azido-linker).

- Prepare Printing Solution:
  - Prepare a 1 mM stock solution of a cyclooctyne-galactose derivative (e.g., DBCO-Gal) in anhydrous DMSO.
  - Prepare the final printing solution by diluting the stock solution in a suitable printing buffer (e.g., PBS with 30% DMSO) to a final concentration of 100-200 µM. No catalyst is needed.

© 2026 BenchChem. All rights reserved.

- Microarray Printing:
  - Follow the same procedure as in Protocol 2, Step 2, printing the DBCO-Gal solution onto azide-functionalized slides.
- Incubation and Washing:
  - Place the printed slides in a humid chamber and incubate at room temperature. Note: SPAAC reactions can be slower than CuAAC, so an extended incubation time of 12-24 hours may be required.[6]
  - Wash and dry the slides as described in Protocol 2, Step 3.

Protocol 4: Array Validation with a Galactose-Binding Lectin

This protocol validates that the galactose has been successfully immobilized and is accessible for binding.

- Blocking:
  - Place the array in a multi-well incubation chamber.
  - Add blocking buffer (e.g., 3% BSA in PBS) to each well, ensuring the array is fully submerged.[26]
  - Incubate for 1 hour at room temperature with gentle agitation.
- Lectin Incubation:
  - Prepare a solution of a fluorescently-labeled galactose-binding lectin (e.g., FITC-conjugated Ricinus Communis Agglutinin I, RCA_{120}) at 1-10 µg/mL in blocking buffer.
  - Decant the blocking buffer from the slide and add the lectin solution.
  - Incubate for 1 hour at room temperature with gentle agitation, protected from light.
- Washing and Scanning:

© 2026 BenchChem. All rights reserved.

- Decant the lectin solution. Wash the slide with PBST (3x) and PBS (2x).
- Rinse with deionized water to remove salt crystals.
- Dry the slide completely using a slide centrifuge or a stream of nitrogen.
- Scan the slide using a microarray scanner at the appropriate excitation/emission wavelengths for the fluorophore used.

- Data Analysis:
  - Use microarray analysis software to quantify the fluorescence intensity of each spot.
  - A strong signal on the galactose spots and low signal on the negative control spots confirms successful immobilization. The signal-to-noise ratio should be high, and the coefficient of variation (%CV) between replicate spots should ideally be below 30%.[28]

Troubleshooting

© 2026 BenchChem. All rights reserved.

Problem	Potential Cause(s)	Suggested Solution(s)
Low or No Signal on Galactose Spots	Incomplete surface functionalization.	Verify NHS-ester slide activity. Optimize linker reaction time/concentration.
Inefficient click reaction.	For CuAAC, use freshly prepared catalyst solution. For SPAAC, increase incubation time or glycan concentration.	
Inactive lectin or incorrect scanner settings.	Test lectin activity independently. Confirm scanner laser and filter settings. Use a positive control array if available.[26]	
High Background Signal	Insufficient blocking.	Increase BSA concentration or blocking time. Ensure BSA is globulin-free.[26]
Inadequate washing.	Increase the number or duration of wash steps. Ensure fresh wash buffers are used.	
Non-specific binding of lectin.	Add a small amount of Tween-20 (0.01%) to the lectin incubation buffer.	
Inconsistent Spot Morphology	Poor printing quality.	Ensure printing buffer has appropriate viscosity and surface tension. Check microarrayer pins for cleanliness and damage.
Hydrophobic surface.	Some surfaces may require detergents or co-solvents in the printing buffer to ensure proper spot spreading.	

© 2026 BenchChem. All rights reserved.

Conclusion

The use of click chemistry provides a highly efficient, specific, and robust method for the fabrication of galactose-displaying glycan arrays. Both CuAAC and SPAAC offer distinct advantages, allowing researchers to choose the most appropriate method based on their specific application and available resources. The protocols outlined in this guide provide a solid foundation for producing high-quality arrays suitable for a wide range of applications in fundamental research and drug discovery. The self-validating nature of the workflow, incorporating specific validation steps with known lectins, ensures the reliability and reproducibility of the resulting data, empowering deeper insights into the complex world of glycan recognition.

References

- Arrayit Corporation. (n.d.). SuperNHS. Retrieved from [Link]
- Lee, Y., Lee, E. K., Cho, Y. W., Song, J., Kim, J., & Lee, Y. S. (2010). One-Step, Acid-Mediated Method for Modification of Glass Surfaces with N-Hydroxysuccinimide Esters and Its Application to the Construction of Microarrays for Studies of Biomolecular Interactions. Bioconjugate Chemistry, 21(8), 1502-1509. Retrieved from [Link]
- Arrayjet. (n.d.). PolyAn 3-D NHS (25 pack). Retrieved from [Link]
- Röhrig, F., Barlag, B., & Elling, L. (2019). Multivalent glycan arrays. Faraday Discussions, 219, 260-279. Retrieved from [Link]
- Lee, S. S., Kim, Y., Lee, J., Lee, Y., & Jeong, C. (2020). Rapid and Facile Microwave-Assisted Surface Chemistry for Functionalized Microarray Slides. Micromachines, 11(3), 263. Retrieved from [Link]
- axiVEND. (n.d.). PolyAn 2D-NHS Glass Slide. Retrieved from [Link]
- Liang, C. H., Wu, C. Y., & Wong, C. H. (2010). Glycan arrays: recent advances and future challenges. Current Opinion in Chemical Biology, 14(2), 245-253. Retrieved from [Link]
- Serna, S., Vega-Pérez, J. M., & Reichardt, N. C. (2016). A Glycan Array-Based Assay for the Identification and Characterization of Plant Glycosyltransferases. ChemBioChem, 17(22),

© 2026 BenchChem. All rights reserved.

2171-2176. Retrieved from [Link]

- Blixt, O., Head, S., Mondala, T., Scanlan, C., Huflejt, M., Alvarez, R., ... & Paulson, J. C. (2004). Printed covalent glycan array for ligand profiling of diverse glycan binding proteins. Proceedings of the National Academy of Sciences, 101(49), 17033-17038. Retrieved from [Link]
- van Geel, R., Pruijn, G. J., van Delft, F. L., & Boelens, W. C. (2011). Strain-Promoted Alkyne-Azide Cycloadditions (SPAAC) Reveal New Features of Glycoconjugate Biosynthesis. ChemBioChem, 12(12), 1814-1818. Retrieved from [Link]
- Zilio, C., Bernardi, A., Palmioli, A., & Chiari, M. (2015). New “clickable” polymeric coating for glycan microarrays. Sensors and Actuators B: Chemical, 215, 419-426. Retrieved from [Link]
- Campbell, C. T., Gulati, S., Nashed, M. B., de Paz, J. L., Yu, H., Li, A., ... & Gildersleeve, J. C. (2011). Construction and Use of Glycan Microarrays. Current Protocols in Chemical Biology, 3(3), 91-110. Retrieved from [Link]
- Singh, I., Pathak, A., & Sekar, P. R. (2020). An expeditious click approach towards the synthesis of galactose coated novel glyco-dendrimers and dentromers utilizing a double stage convergent methodology. RSC Advances, 10(54), 32497-32509. Retrieved from [Link]
- van Geel, R., Pruijn, G. J., van Delft, F. L., & Boelens, W. C. (2011). Strain-promoted alkyne-azide cycloadditions (SPAAC) reveal new features of glycoconjugate biosynthesis. Utrecht University Repository. Retrieved from [Link]
- Lhomme, C., Strable, E., & Finn, M. G. (2009). Synthesis of Mannose and Galactose Oligonucleotide Conjugates by Bi-click chemistry. Bioconjugate Chemistry, 20(2), 332-340. Retrieved from [Link]
- Hsu, K. L., Pilobello, K. T., & Mahal, L. K. (2008). Glycan arrays: biological and medical applications. Current Opinion in Chemical Biology, 12(1), 86-92. Retrieved from [Link]
- Tateno, H., Uchiyama, N., Kuno, A., & Hirabayashi, J. (2019). Glycan Microarrays as Chemical Tools for Identifying Glycan Recognition by Immune Proteins. Frontiers in Chemistry, 7, 839. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Asparia Glycomics. (n.d.). Glycan Microarray. Retrieved from [Link]
- G. M. da Costa, J. P., & P. de F. R. Pereira, V. (2019). An efficient synthesis of D-galactose-based multivalent neoglycoconjugates. ResearchGate. Retrieved from [Link]
- Wang, Y., Zhang, Y., & Yang, Z. (2015). Synthesis of L-glucose and L-galactose derivatives from D-sugars. Chinese Chemical Letters, 26(1), 107-110. Retrieved from [Link]
- Schumann, B., Malon, M., & Seeberger, P. H. (2018). A Sweet Galactose Transfer: Metabolic Oligosaccharide Engineering as a Tool To Study Glycans in Plasmodium Infection. ResearchGate. Retrieved from [Link]
- PolyAn. (n.d.). Microarray Slides for glycan (carbohydrate) applications. Retrieved from [Link]
- Wu, Z. L., & Chen, X. (2018). Cell-Based Glycan Arrays for Probing Glycan–Glycan Binding Protein Interactions. ACS Central Science, 4(2), 159-161. Retrieved from [Link]
- Smith, A. W., & Gildersleeve, J. C. (2020). Novel Click Coupling Chemistry to Explore Glycan Recognition. ACS Central Science, 6(5), 655-657. Retrieved from [Link]
- Montes-Tolentino, P. E., Rosas-Aburto, A., & Rojas-Lima, S. (2023). Copper(I)-Catalyzed Alkyne–Azide Cycloaddition (CuAAC) “Click” Reaction: A Powerful Tool for Functionalizing Polyhydroxylated Platforms. ACS Omega, 8(4), 3591-3616. Retrieved from [Link]
- Laughlin, S. T., & Bertozzi, C. R. (2019). Clickable Galactose Analogs for Imaging Glycans in Developing Zebrafish. ChemRxiv. Retrieved from [Link]
- Porter, J. N., & Gildersleeve, J. C. (2012). Exploring the specificities of glycan-binding proteins using glycan array data and the GlycoSearch software. Methods in Molecular Biology, 808, 241-254. Retrieved from [Link]
- Noll, A. J., & Gildersleeve, J. C. (2019). Natural and Synthetic Sialylated Glycan Microarrays and Their Applications. Frontiers in Immunology, 10, 2147. Retrieved from [Link]
- van Geel, R., Pruijn, G. J., van Delft, F. L., & Boelens, W. C. (2011). Strain-promoted alkyne-azide cycloadditions (SPAAC) reveal new features of glycoconjugate biosynthesis. Chembiochem, 12(12), 1814-1818. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Fernández-Mato, I., Estévez, M., & Pazos, E. (2023). A click-chemistry approach to develop a colorimetric assay for the detection of galactophilic lectins. Organic & Biomolecular Chemistry, 21(26), 5413-5418. Retrieved from [Link]
- Smith, D. F., & Cummings, R. D. (2013). Preparation and Analysis of Glycan Microarrays. Methods in Enzymology, 534, 1-17. Retrieved from [Link]
- Li, X., Fang, T., & Boons, G. J. (2014). Preparation of well-defined antibody-drug conjugates through glycan remodeling and strain-promoted azide-alkyne cycloadditions. Angewandte Chemie International Edition, 53(28), 7179-7182. Retrieved from [Link]
- GLYCAM-Web. (n.d.). How to prepare glycan array data for use in validating specificity predictions. Retrieved from [Link]
- Bou-Hamdan, F., & Mellet, C. O. (2011). Copper-Catalyzed Azide–Alkyne Cycloaddition in the Synthesis of Polydiacetylene: “Click Glycoliposome” as Biosensors for the Specific Detection of Lectins. Chemistry – A European Journal, 17(6), 1828-1836. Retrieved from [Link]
- Creative Biolabs. (n.d.). Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC). Retrieved from [Link]
- Presolski, S. I., Hong, V., & Finn, M. G. (2011). Copper-Catalyzed Azide-Alkyne Click Chemistry for Bioconjugation. Current Protocols in Chemical Biology, 3(4), 153-162. Retrieved from [Link]
- Patel, R., & Kumar, R. (2020). Development of Novel Immobilized Copper–Ligand Complex for Click Chemistry of Biomolecules. Catalysts, 10(5), 567. Retrieved from [Link]
- Li, F., & Li, Y. (2018). Imaging specific cellular glycan structures using glycosyltransferases via click chemistry. Glycobiology, 28(4), 200-211. Retrieved from [Link]
- Agard, N. J., Prescher, J. A., & Bertozzi, C. R. (2004). A strain-promoted [3 + 2] azide-alkyne cycloaddition for covalent modification of biomolecules in living systems. Journal of the American Chemical Society, 126(46), 15046-15047. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Hein, C. D., Liu, X., & Wang, D. (2008). Copper-catalyzed azide–alkyne cycloaddition (CuAAC) and beyond: new reactivity of copper(i) acetylides. Chemical Society Reviews, 37(10), 2043-2053. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Glycan Arrays: Recent Advances and Future Challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Glycan arrays: biological and medical applications - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Exploring the specificities of glycan-binding proteins using glycan array data and the GlycoSearch software - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Multivalent glycan arrays - Faraday Discussions (RSC Publishing) DOI:10.1039/C9FD00080A [pubs.rsc.org]
- 5. bioconjugation.bocsci.com [bioconjugation.bocsci.com]
- 6. Strain-Promoted Azide-Alkyne Cycloaddition - Creative Biolabs [creative-biolabs.com]
- 7. academic.oup.com [academic.oup.com]
- 8. aspariaglycomics.com [aspariaglycomics.com]
- 9. communities.springernature.com [communities.springernature.com]
- 10. Preparation and Analysis of Glycan Microarrays - PMC [pmc.ncbi.nlm.nih.gov]
- 11. An expeditious click approach towards the synthesis of galactose coated novel glyco-dendrimers and dentromers utilizing a double stage convergent meth ... - RSC Advances (RSC Publishing) DOI:10.1039/D0RA05289B [pubs.rsc.org]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Copper-catalyzed azide–alkyne cycloaddition (CuAAC) and beyond: new reactivity of copper(i) acetylides - PMC [pmc.ncbi.nlm.nih.gov]
- 14. scispace.com [scispace.com]
- 15. bioconjugation.bocsci.com [bioconjugation.bocsci.com]

© 2026 BenchChem. All rights reserved.

- 16. Development of Novel Immobilized Copper–Ligand Complex for Click Chemistry of Biomolecules - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Strain-promoted alkyne-azide cycloadditions (SPAAC) reveal new features of glycoconjugate biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. A strain-promoted [3 + 2] azide-alkyne cycloaddition for covalent modification of biomolecules in living systems - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Preparation of well-defined antibody-drug conjugates through glycan remodeling and strain-promoted azide-alkyne cycloadditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Arrayit Corporation ARYC - Products - DNA Microarrays - Microarrays Life Sciences Diagnostics Healthcare [arrayit.com]
- 21. pubs.acs.org [pubs.acs.org]
- 22. arrayjet.com [arrayjet.com]
- 23. pubs.rsc.org [pubs.rsc.org]
- 24. Strain-Promoted Alkyne-Azide Cycloadditions (SPAAC) Reveal New Features of Glycoconjugate Biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 25. research-portal.uu.nl [research-portal.uu.nl]
- 26. scispace.com [scispace.com]
- 27. axivend.store [axivend.store]
- 28. How to prepare glycan array data for use in validating specificity predictions | Other Tools & Services [glycam.org]

- To cite this document: BenchChem. [Topic: Preparation of Galactose-Displaying Glycan Arrays via Click Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12282522/docs#topic-preparation-of-galactose-displaying-glycan-arrays-via-click-chemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.